

# Physical & Chemical Properties of Methasulfocarb

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## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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The table below summarizes the known physicochemical properties of **Methasulfocarb** relevant to its stability and handling [1] [2].

Property	Value	Notes / Source
Melting Point	138°C	[1]
Decomposition	Decomposes before boiling	[1]
Molecular Weight	261.31 g/mol	[1] [2]
Density	1.42 g/cm <sup>3</sup>	[1] [2]
Appearance	Colourless crystalline solid	[1]
Storage (Powder)	-20°C (3 years); 4°C (2 years)	[2]
Storage (Solution)	-80°C (6 months); -20°C (1 month)	In DMSO, see formulation guide [2]
Shipping Condition	Room temperature (stable for a few days)	[2]

## Frequently Asked Questions (FAQs)

Here are answers to common questions researchers might have.

**Q1: At what temperature does Methasulfocarb start to decompose?** Available data indicates that **Methasulfocarb** decomposes before reaching its boiling point, with a melting point of **138°C** [1]. This suggests that thermal degradation is a significant concern at high temperatures, and applications or processing near or above the melting point should be approached with caution. The exact onset temperature of decomposition is not specified in the literature found.

**Q2: What are the best practices for storing Methasulfocarb to ensure its stability?** For long-term stability of the powder, storage at **-20°C** is recommended [2]. If prepared as a stock solution in solvents like DMSO, aliquots should be stored at **-80°C** for up to six months, or at **-20°C** for one month. It is crucial to avoid repeated freeze-thaw cycles to maintain chemical integrity [2].

**Q3: Is Methasulfocarb stable at room temperature for shipping?** Yes, the supplier indicates that **Methasulfocarb** is stable at ambient temperature for a few days, which covers the duration of ordinary shipping processes [2].

## Troubleshooting Experimental Issues

**Problem: Poor solubility of Methasulfocarb in aqueous buffers for *in vitro* assays.**

- **Cause: Methasulfocarb** has low to moderate solubility in water (approximately 480 mg/L at 20°C) [1].
- **Solution:** Prepare a concentrated stock solution in a suitable organic solvent like DMSO first, then dilute into the aqueous assay buffer. The final concentration of DMSO in the assay should be kept low (e.g., <1%) to avoid cytotoxicity or solvent effects. Refer to the solubility and formulation protocols in the experimental guide below [2].

**Problem: Unexpected loss of activity in experiments, potentially due to compound degradation.**

- **Cause:** Degradation could result from improper storage conditions, exposure to high temperatures during handling, or the use of an old stock solution that has exceeded its recommended storage time.
- **Solution:**
  - **Verify Storage Conditions:** Ensure the compound is stored at the recommended temperatures (-20°C for powder, -80°C for solutions) [2].
  - **Check Solution Age:** Do not use DMSO stock solutions stored at -20°C for more than one month [2].

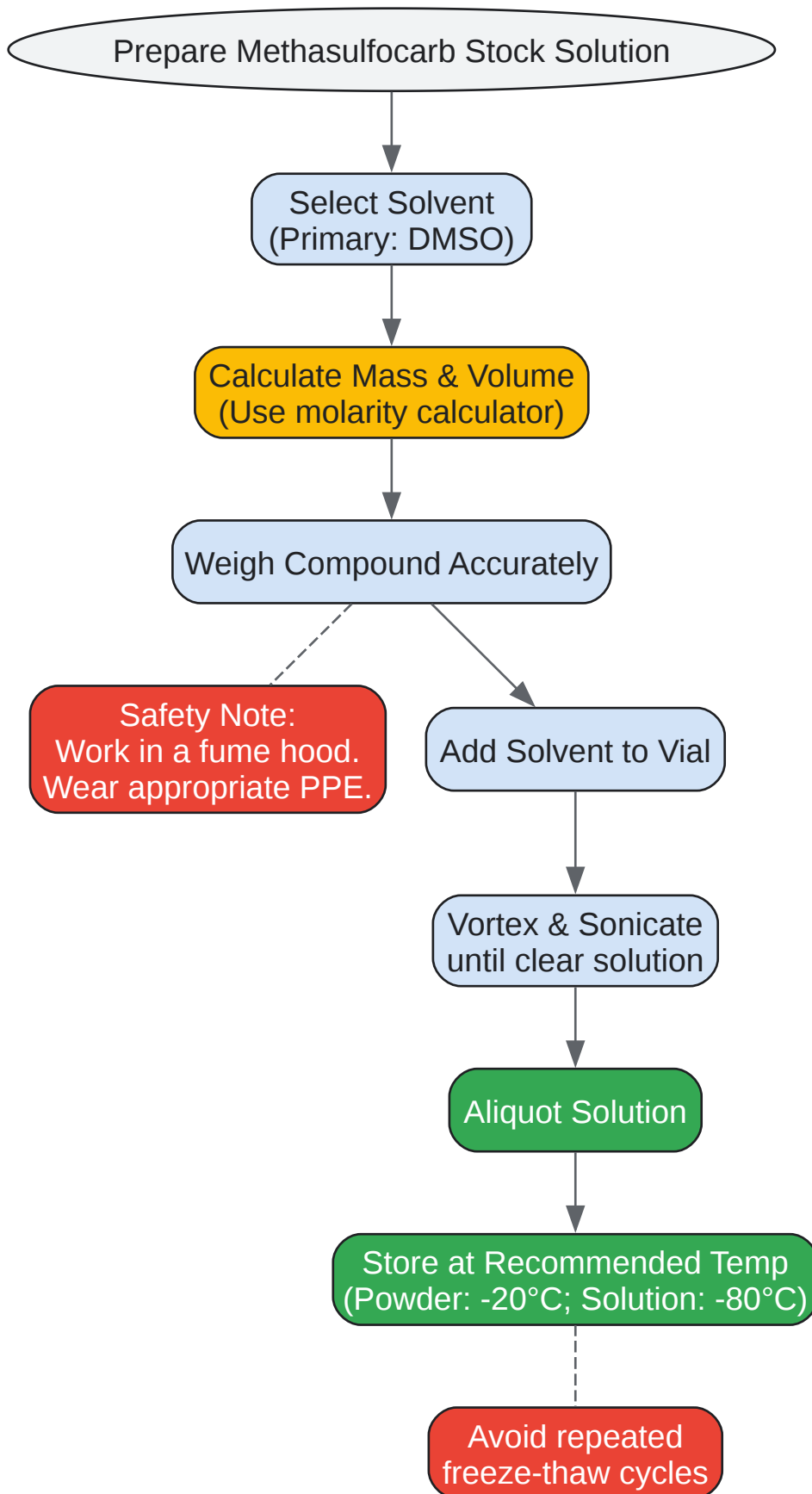
- **Minimize Exposure:** Thaw stock solutions on ice or at room temperature briefly and avoid leaving them at room temperature for extended periods.

## Experimental Protocol Guide

This section provides a detailed methodology for handling **Methasulfocarb** in a research setting, based on supplier recommendations and general laboratory practice.

### Preparation of Stock Solutions

The following workflow outlines the key steps and considerations for preparing **Methasulfocarb** stock solutions. The color coding indicates critical decision points and safety notes.



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### Key Considerations:

- **Solvent Choice:** DMSO is the primary solvent for preparing concentrated stock solutions for *in vitro* work. For low-concentration working solutions or *in vivo* formulations, co-solvents like Tween 80, PEG300, or saline are used [2].
- **Concentration:** Prepare stock solutions at standard concentrations like 10 mM or 20 mM for ease of use. Use the provided molarity calculators for accurate preparation [2].
- **Aliquoting:** This is a critical step to prevent repeated freeze-thaw cycles, which can degrade the compound over time [2].

## Protocol for In Vivo Formulation (Example)

This is an example of formulating **Methasulfocarb** for animal studies, using a common suspension method [2].

- **Prepare Vehicle:** Dissolve 0.5 g of carboxymethylcellulose sodium (CMC Na) in 100 mL of purified water to make a 0.5% CMC Na solution. Stir until clear.
- **Weigh Compound:** Accurately weigh 250 mg of **Methasulfocarb** powder.
- **Create Suspension:** Add the 250 mg of **Methasulfocarb** to 100 mL of the 0.5% CMC Na solution.
- **Homogenize:** Mix thoroughly using a magnetic stirrer or vortex mixer to create a uniform suspension with a final concentration of 2.5 mg/mL.
- **Use Fresh:** Administer the suspension to animals promptly after preparation for optimal results.

## Guidance for Further Research

The available public data has clear limitations. To deeply characterize **Methasulfocarb**'s temperature sensitivity, you may need to:

- **Consult Primary Literature:** Search for original research articles and patent documents that detail the synthesis and stability studies of **Methasulfocarb**, as these might contain more specific thermal analysis data.
- **Perform Experimental Analysis:** If critical, conduct your own stability studies using techniques like **Accelerated Rate Calorimetry (ARC)** or **Thermogravimetric Analysis (TGA)**, which are standard for determining the thermal decomposition profile of chemical substances [3].

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